

3-Bromo-5-ethoxy-4-hydroxybenzonitrile

molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-5-ethoxy-4-hydroxybenzonitrile

Cat. No.: B1332836

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A Technical Overview of 3-Bromo-5-ethoxy-4-hydroxybenzonitrile

This document provides a concise technical summary of the chemical compound **3-Bromo-5-ethoxy-4-hydroxybenzonitrile**, tailored for researchers, scientists, and professionals in the field of drug development. The focus of this guide is to present the fundamental molecular properties of this compound.

Core Molecular Data

The essential molecular details of **3-Bromo-5-ethoxy-4-hydroxybenzonitrile** have been compiled and are presented in the table below for straightforward reference and comparison.

Property	Value
Molecular Formula	C ₉ H ₈ BrNO ₂ [1][2][3]
Molecular Weight	242.07 g/mol [1][3]
Monoisotopic Mass	240.97385 Da[2]

Experimental Protocols and Biological Activity

Detailed experimental protocols, including synthesis, purification, and analytical methods for **3-Bromo-5-ethoxy-4-hydroxybenzonitrile**, are not extensively detailed in publicly available literature. Similarly, information regarding its specific signaling pathways or broader biological activities is not well-documented in the provided search results. Further research and laboratory investigation would be required to establish these parameters.

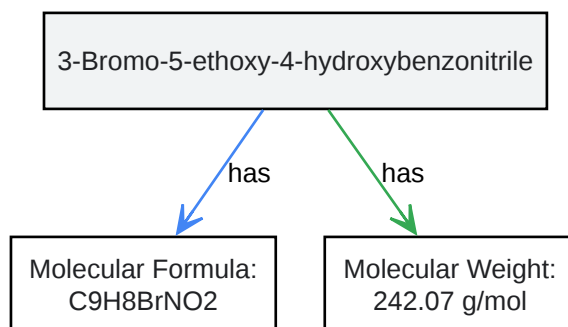
Physicochemical Properties

Additional computed physicochemical data offers further insight into the compound's characteristics.

Property	Value
XlogP (predicted)	2.3[2]
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	2
Topological Polar Surface Area	53.2 Å ²
Complexity	213

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the compound and its fundamental molecular identifiers.



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Fig. 1: Core properties of **3-Bromo-5-ethoxy-4-hydroxybenzonitrile**.

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References

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- 2. PubChemLite - 3-bromo-5-ethoxy-4-hydroxybenzonitrile (C₉H₈BrNO₂) [pubchemlite.lcsb.uni.lu]
- 3. 3-溴-5-乙氧基-4-羟基苯甲腈|3-Bromo-5-ethoxy-4-hydroxybenzonitrile|330462-57-2|参数, 分子结构式, 图谱信息 - 物竞化学品数据库-专业、全面的化学品基础数据库 [basechem.org]
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